

stability of 2-Benzothiazolethiol-d4 in acidic and basic solutions

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Compound of Interest

Compound Name: 2-Benzothiazolethiol-d4

Cat. No.: B584626

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Technical Support Center: 2-Benzothiazolethiol-d4

This technical support guide provides detailed information, frequently asked questions (FAQs), and troubleshooting advice regarding the stability of **2-Benzothiazolethiol-d4** in acidic and basic solutions. The information is intended for researchers, scientists, and drug development professionals utilizing this compound in their experiments.

Disclaimer: Specific stability studies on **2-Benzothiazolethiol-d4** are limited in publicly available literature. The stability of the deuterated form is expected to be very similar to its non-deuterated analogue, 2-Mercaptobenzothiazole (MBT), as the deuterium labels on the phenyl ring do not significantly influence the reactive thiol group. Therefore, the data presented here is based on studies of MBT.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **2-Benzothiazolethiol-d4** in aqueous solutions?

A1: 2-Benzothiazolethiol (MBT) is generally stable under recommended storage conditions[1]. However, its stability in aqueous solutions can be influenced by several factors, including pH, the presence of metal ions (like iron), exposure to light, and oxidizing agents[2]. In solution, it exists in two tautomeric forms, with the 2-benzothiazolethione form being the most stable and predominant[2][3].

Q2: How does the pH of the solution affect the stability of **2-Benzothiazolethiol-d4**?

A2: The pH of the solution is a critical factor in the stability of the compound.

- Acidic Conditions (pH < 7): In acidic solutions, particularly in the presence of iron ions, MBT can be reduced to benzothiazole, releasing hydrogen sulfide[2].
- Neutral to Alkaline Conditions (pH ≥ 7): The compound is generally more stable in neutral or alkaline solutions in the presence of iron ions[2]. At a pH of 6.5, MBT has been observed to convert into dibenzothiazyl disulfide[4]. Above its pKa of ~7.0, the deprotonated, more soluble thiolate form becomes the most abundant species in the solution[3].

Q3: What are the primary degradation products I should be aware of?

A3: The degradation products depend on the conditions:

- Acidic Hydrolysis: The main degradation products are benzothiazole and hydrogen sulfide[2].
- Oxidation/Neutral Conditions: The primary oxidation product is 2,2'-dithiobis-benzothiazole (also known as dibenzothiazyl disulfide or MBTS)[4][5].
- Photodegradation: Upon exposure to UV light, major degradation products include benzothiazole and 2-benzothiazolesulfonic acid. Minor products such as 2,2'-thiobisbenzothiazole and dibenzothiazyl disulfide can also be formed[6].

Q4: Can other experimental factors affect the stability of my **2-Benzothiazolethiol-d4** solution?

A4: Yes, several other factors can lead to degradation:

- Light: The compound is susceptible to photodegradation and should be protected from light[2][7].
- Oxidizing Agents: MBT is readily oxidizable, especially by strong oxidants like ozone or persulfates[1][2]. Contact with these should be avoided unless part of a planned reaction.
- Temperature: While it decomposes at very high temperatures (>260 °C), long-term storage of solutions at room temperature is not recommended[2]. For optimal stability, neat compound and stock solutions should be stored at -20°C[8][9].

Troubleshooting Guide

| Observed Issue | Potential Cause | Recommended Solution |
|---|---|--|
| Unexpected peaks in chromatogram (HPLC/LC-MS) | Degradation of the compound. | 1. Check the pH of your solution. Buffering may be necessary. 2. Identify the new peaks. Common degradants are benzothiazole and dibenzothiazyl disulfide (MBTS). 3. Prepare fresh solutions and protect them from light and heat. |
| Loss of parent compound signal over time | Instability under experimental or storage conditions. | 1. Verify storage conditions. Store stock solutions at -20°C in airtight, light-protected containers. 2. Minimize the time the solution is kept at room temperature or in acidic conditions. 3. If working in an aqueous matrix, use freshly prepared solutions for each experiment. |
| Precipitate formation in aqueous solution | Low aqueous solubility, especially at acidic pH. | 1. The water solubility of MBT is low (117 mg/L at 20°C)[2]. 2. Ensure the concentration is below the solubility limit. 3. Consider using a co-solvent like DMSO or ethanol for preparing stock solutions before diluting into an aqueous medium. |
| Inconsistent analytical results | Degradation during sample preparation or analysis. | 1. Use 2-Benzothiazolethiol-d4 as an internal standard to compensate for matrix effects and recovery differences during analysis[10]. 2. Ensure |

all diluents and mobile phases
are free of oxidizing agents.

Physicochemical and Stability Data

The following table summarizes key quantitative data for 2-Mercaptobenzothiazole (MBT), which is considered representative for the d4-labeled analogue.

| Parameter | Value | Reference |
|------------------------|--|-----------|
| CAS Number (Unlabeled) | 149-30-4 | [9] |
| Molecular Formula | C ₇ D ₄ HNS ₂ | [9] |
| Molecular Weight | 171.28 g/mol | [9] |
| pKa | 7.03 (in aqueous buffer) | [2] |
| Water Solubility | 117 mg/L (at 20°C) | [2] |
| Recommended Storage | -20°C | [8][9] |

Experimental Protocols

Protocol: Assessing the Stability of 2-Benzothiazolethiol-d4 via HPLC-UV

This protocol provides a framework for evaluating the stability of **2-Benzothiazolethiol-d4** in a given aqueous solution.

1. Materials and Reagents:

- **2-Benzothiazolethiol-d4**
- Reference standards for potential degradants (e.g., Benzothiazole, 2,2'-dithiobis-benzothiazole)
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)

- Buffers of desired pH (e.g., phosphate buffer for pH 3, 7; carbonate buffer for pH 10)
- Volumetric flasks and pipettes
- HPLC system with a UV detector and a C18 column (e.g., Microbondapak C18, 10 μ m, 30 cm)[5].

2. Preparation of Solutions:

- Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **2-Benzothiazolethiol-d4** in 10 mL of a suitable organic solvent (e.g., Tetrahydrofuran (THF) or Acetonitrile). Store at -20°C.
- Test Solutions (10 μ g/mL): Spike an appropriate volume of the stock solution into the prepared acidic, neutral, and basic buffer solutions to achieve a final concentration of 10 μ g/mL. Prepare a sufficient volume for sampling at all time points.
- Control Solution: Prepare a control sample at the same concentration in the organic stock solution solvent to monitor for non-hydrolytic degradation.

3. Stability Study Execution:

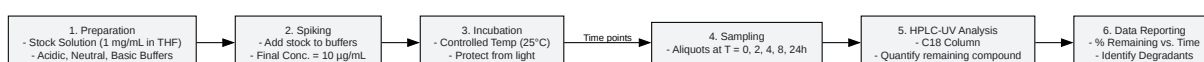
- Store the test solutions under controlled conditions (e.g., 25°C, protected from light).
- Withdraw aliquots from each test solution at specified time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Immediately quench any potential degradation by mixing the aliquot with the mobile phase and either analyze immediately or store at -20°C until analysis.

4. HPLC Analysis:

- Mobile Phase: A common mobile phase is a mixture of THF, acetonitrile, and a buffer (e.g., 40:40:20 v/v) adjusted to pH 4.0[5].
- Flow Rate: 1.0 mL/min[5].
- Column: C18 reverse-phase column.

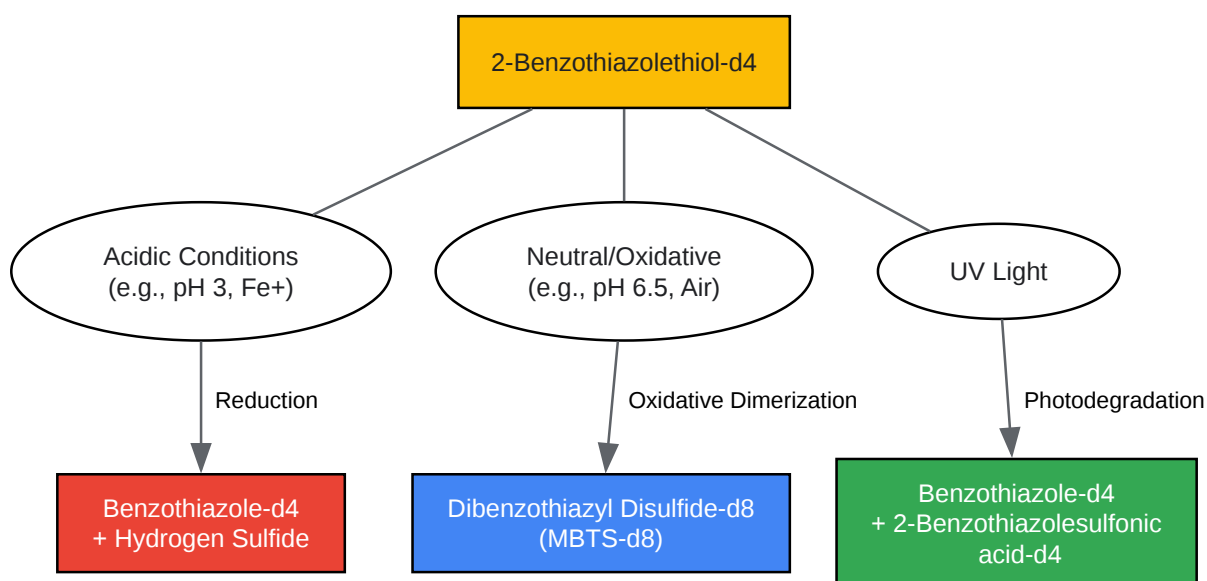
- Detection: UV at 240 nm or 324 nm[5][11].
- Injection Volume: 20 μ L.
- Quantification: Create a calibration curve using the reference standard. Calculate the percentage of **2-Benzothiazolethiol-d4** remaining at each time point relative to the initial (T=0) concentration.

Visualizations



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Caption: Experimental workflow for stability assessment.



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Caption: Key degradation pathways for 2-Benzothiazolethiol.

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References

- 1. redox.com [redox.com]
- 2. www2.mst.dk [www2.mst.dk]
- 3. atamankimya.com [atamankimya.com]
- 4. Stability of the mercaptobenzothiazole compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ijpsonline.com [ijpsonline.com]
- 6. researchgate.net [researchgate.net]
- 7. Photodegradation of 2-mercaptobenzothiazole and 1,2,3-benzotriazole corrosion inhibitors in aqueous solutions and organic solvents - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 8. 2-Benzothiazolethiol-d4 | Isotope-Labeled Compounds | 1346598-64-8 | Invivochem [invivochem.com]
- 9. 2-Benzothiazolethiol-d4 | LGC Standards [lgcstandards.com]
- 10. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 11. Indirect extraction-spectrophotometric determination of 2-(thiocyanomethylthiol)benzothiazole in chrome tanning liquors after its breakdown to 2-mercaptobenzothiazole - PubMed [pubmed.ncbi.nlm.nih.gov]
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